

# An In-depth Technical Guide to the Molecular Weight and Purity of Isomalt

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## Compound of Interest

Compound Name: *Isomalt*

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This technical guide provides a comprehensive overview of the molecular characteristics of **isomalt**, a sugar substitute widely used in the food and pharmaceutical industries. While the concept of a "molecular weight distribution" is typically applied to polymers, this guide will address the core principles of **isomalt**'s molecular identity, focusing on its precise molecular weight, isomeric composition, and the analytical techniques used to determine its purity and identify any related substances.

## Chemical Composition and Molecular Weight of Isomalt

**Isomalt** is not a single chemical entity but an equimolar mixture of two diastereomeric disaccharide alcohols:

- 1-O- $\alpha$ -D-Glucopyranosyl-D-mannitol (GPM)
- 6-O- $\alpha$ -D-Glucopyranosyl-D-sorbitol (GPS)<sup>[1]</sup>

Both GPM and GPS are isomers with the same chemical formula, C<sub>12</sub>H<sub>24</sub>O<sub>11</sub>, and consequently, the same molecular weight.<sup>[2][3]</sup> The manufacturing process is designed to produce these two components in a roughly 1:1 ratio.<sup>[4]</sup>

Table 1: Molecular Properties of **Isomalt** Isomers

Property	Value	Reference
Chemical Formula	C12H24O11	[2][3]
Molecular Weight	344.31 g/mol	[5][6]
Isomeric Composition	Equimolar mixture of GPM and GPS	[1]

The precise molecular weight and well-defined composition mean that, unlike polymers, pure **isomalt** does not have a molecular weight distribution. Instead, analytical focus is placed on confirming the identity and purity of the two isomers and quantifying any process-related impurities.

## Manufacturing Process and Potential Impurities

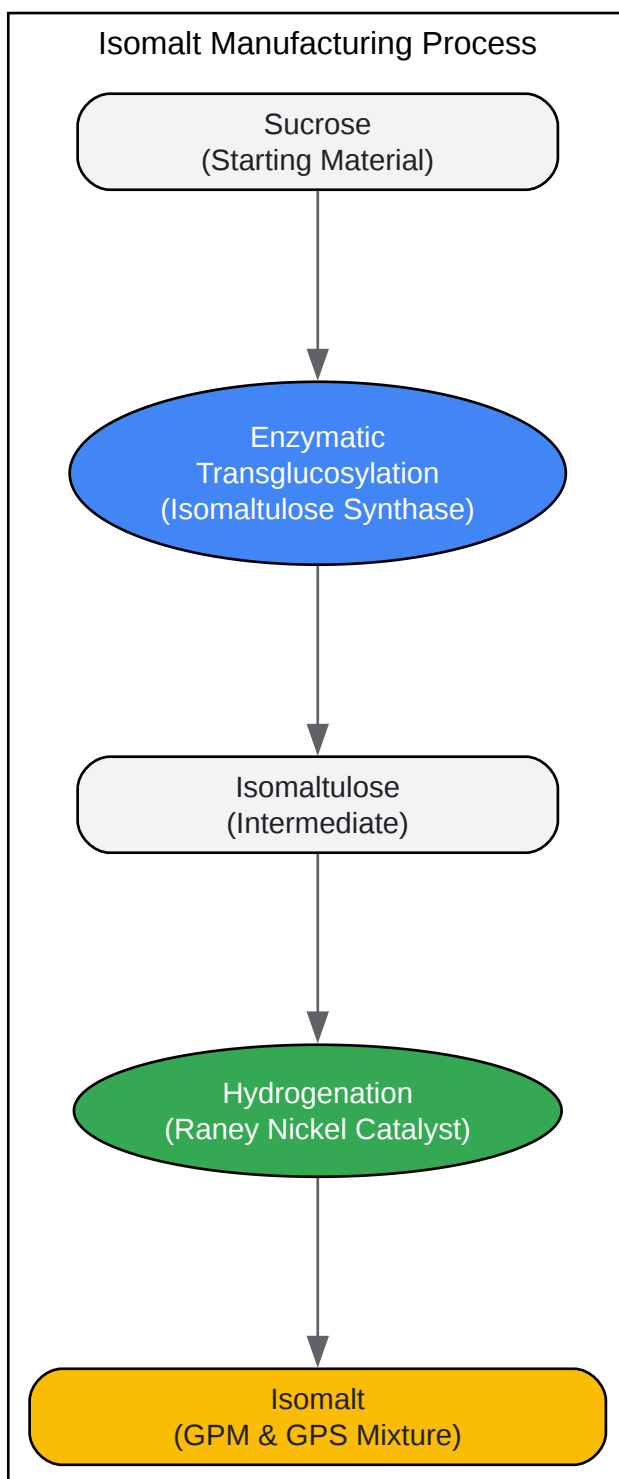
**Isomalt** is produced in a two-stage process from sucrose.[1] Understanding this process is key to understanding the potential impurity profile.

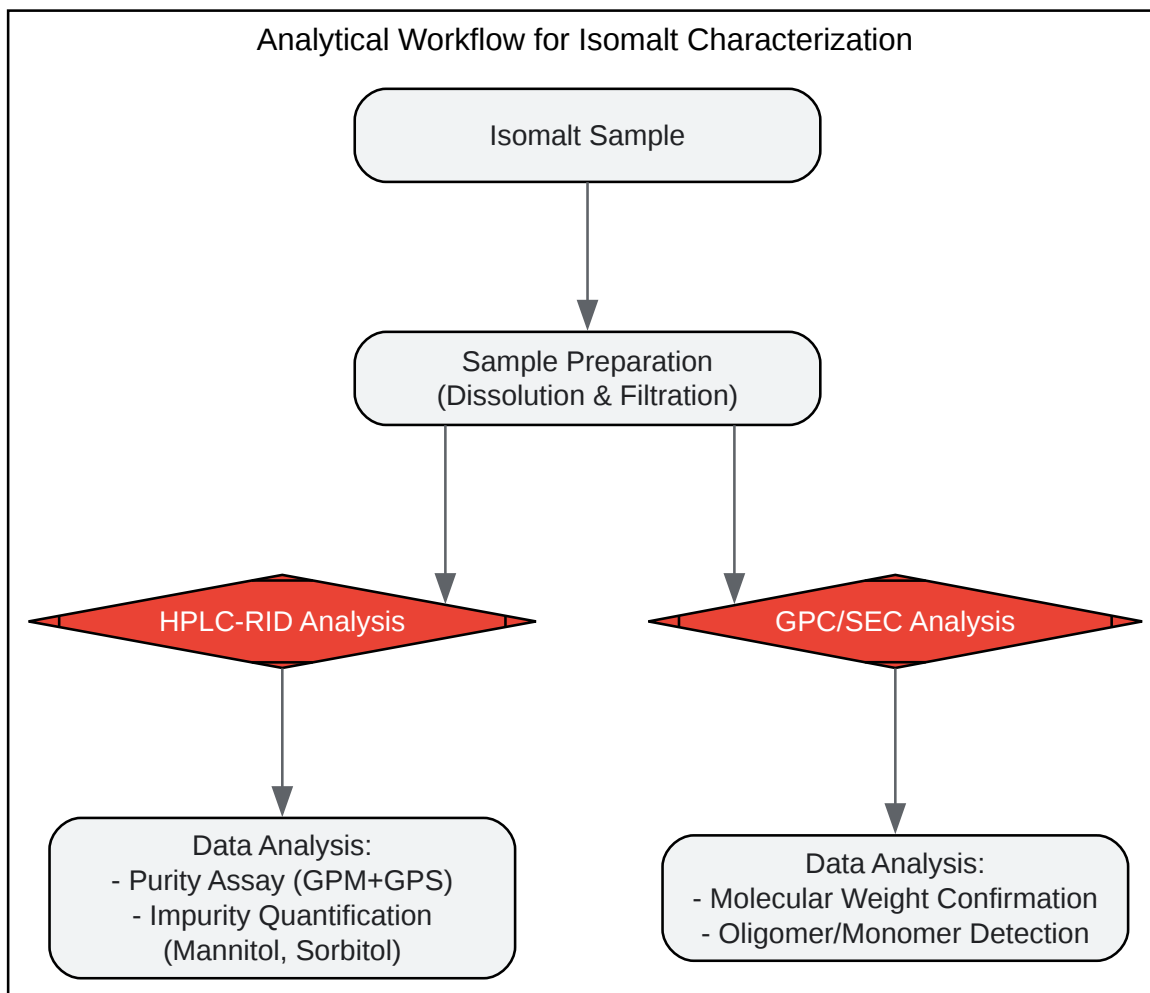
- Enzymatic Transglucosylation: Sucrose is converted into the intermediate, **isomaltulose**, using the enzyme **isomaltulose synthase**.[1]
- Hydrogenation: The **isomaltulose** is then hydrogenated using a Raney nickel catalyst. This step reduces the fructose moiety of **isomaltulose** to a mixture of the sugar alcohols, sorbitol and mannitol, resulting in the formation of GPS and GPM.[1]

Potential impurities in the final product can include:

- Unreacted **isomaltulose**
- Monosaccharide alcohols: Sorbitol and Mannitol[7][8]
- Reducing sugars

Commercial grades of **isomalt** have stringent specifications for these impurities.





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